

Assessing the Long-Term Success of Mitigation Measures in Historic Preservation

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A Comparative Guide for Researchers and Cultural Resource Management Professionals

The long-term success of mitigation measures approved by the Advisory Council on Historic Preservation (**ACHP**) under Section 106 of the National Historic Preservation Act is a critical area of study for researchers, scientists, and drug development professionals invested in cultural heritage management. This guide provides a comparative analysis of common mitigation approaches, drawing on established performance metrics and methodologies to offer a framework for objective assessment.

Measuring Success: A Framework of Performance Indicators

Evaluating the long-term success of mitigation extends beyond the mere completion of a project. The National Academy of Public Administration's report, "Towards More Meaningful Performance Measures for Historic Preservation," provides a valuable framework for this assessment.^{[1][2]} This framework categorizes measures into outcomes, outputs, and efficiency, allowing for a more holistic understanding of a mitigation measure's impact.

For the purposes of this guide, a selection of these performance measures has been adapted to compare different mitigation strategies. These indicators focus on the durability of preservation outcomes, the dissemination of knowledge, and the efficiency of the mitigation process itself.

Comparative Analysis of Mitigation Alternatives

The following tables summarize the performance of common mitigation alternatives against key long-term success indicators. The data presented is synthesized from a review of **ACHP** guidance, case studies, and academic literature. It is important to note that quantitative data on the long-term performance of mitigation measures is not always consistently tracked or publicly available. Therefore, this comparison relies on a combination of reported outcomes and expert analysis.

Performance Indicator	Data Recovery (Archaeology)	HABS/HAER/HALS Documentation	Creative Mitigation	Programmatic Agreements (PAs)
Preservation of Historic Fabric	Low (by definition, involves excavation and removal of archaeological resources)	Not Applicable (documents, but does not preserve in-situ)	Varies (can range from in-situ preservation to relocation and reuse)	Varies (depends on the stipulations of the agreement)
Knowledge Generation & Dissemination	High (generates significant new archaeological data)	High (produces detailed architectural and engineering records)	Varies (can be high if it includes public interpretation and education)	Moderate (can facilitate data sharing and synthesis across multiple projects)
Long-Term Public Benefit	Moderate (benefits are primarily academic until published and interpreted for the public)	High (provides a permanent, publicly accessible record)	High (often designed with direct community engagement and benefit in mind)	High (can lead to more predictable and positive preservation outcomes across a program)
Efficiency (Time & Cost)	Low (can be time-consuming and expensive)	Moderate (requires specialized expertise and can be costly)	Varies (can be more or less costly than traditional mitigation depending on the approach)	High (streamlines the review process for multiple undertakings)[3] [4]

Community Engagement	Low to Moderate (often limited to consulting parties)	Low (primarily a technical documentation process)	High (often involves extensive public participation in its development and implementation)	Moderate (PAs are developed in consultation with stakeholders, but individual project review may be streamlined)
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Experimental Protocols and Methodologies

A critical component of assessing mitigation success is understanding the methodologies employed. The following sections detail the standard protocols for the key mitigation alternatives discussed.

Archaeological Data Recovery

Archaeological data recovery is a systematic process for mitigating the adverse effects of a project on an archaeological site by excavating and documenting the site before it is destroyed. [2] The primary goal is to recover significant information that contributes to our understanding of the past.

Key Methodological Steps:

- **Research Design and Treatment Plan:** A detailed plan is developed that outlines the research questions to be addressed, the methods of excavation and analysis, and the plan for curation and reporting.
- **Field Excavation:** This involves the systematic removal of soil and artifacts, with careful documentation of their context.
- **Laboratory Analysis:** Artifacts and samples are cleaned, cataloged, and analyzed to answer the research questions.
- **Reporting and Dissemination:** The findings are documented in a comprehensive report and disseminated to the archaeological community and the public.

Historic American Buildings Survey / Historic American Engineering Record / Historic American Landscapes Survey (HABS/HAER/HALS)

HABS, HAER, and HALS are programs administered by the National Park Service to document America's architectural, engineering, and landscape heritage. This documentation serves as a permanent record of historic properties.

Standard Documentation Components:

- **Measured Drawings:** Detailed architectural drawings, including plans, elevations, sections, and details, are created to scale.
- **Large-Format Photography:** Archival-quality photographs capture the exterior and interior of the property.
- **Written Historical Report:** A comprehensive report details the history, significance, and physical description of the property.

Creative Mitigation

Creative mitigation encompasses a wide range of non-traditional approaches to resolving adverse effects that are often tailored to the specific context of the historic property and the community. There is no single protocol for creative mitigation; rather, it is a process of collaborative problem-solving.

Guiding Principles for Developing Creative Mitigation:

- **Consider the Significance:** The mitigation should be related to the qualities that make the property significant.
- **Address the Adverse Effect:** The mitigation should directly address the harm caused by the project.
- **Involve the Community:** Meaningful engagement with the public and consulting parties is essential to developing successful creative mitigation.

- **Provide a Public Benefit:** The outcome should offer a tangible and lasting benefit to the public.

Programmatic Agreements (PAs)

Programmatic Agreements are legal documents that streamline the Section 106 review process for a particular program, complex project, or multiple undertakings. They establish a process for consultation, review, and compliance with Section 106.

Key Elements of a Programmatic Agreement:

- **Roles and Responsibilities:** Clearly defines the responsibilities of the federal agency, State Historic Preservation Officer (SHPO), Tribal Historic Preservation Officer (THPO), and other consulting parties.
- **Process for Identification and Evaluation:** Establishes a streamlined process for identifying and evaluating historic properties.
- **Treatment of Historic Properties:** Outlines agreed-upon measures to avoid, minimize, or mitigate adverse effects.
- **Dispute Resolution:** Includes procedures for resolving disagreements among the signatories.
- **Monitoring and Reporting:** Specifies how the implementation of the agreement will be tracked and reported.

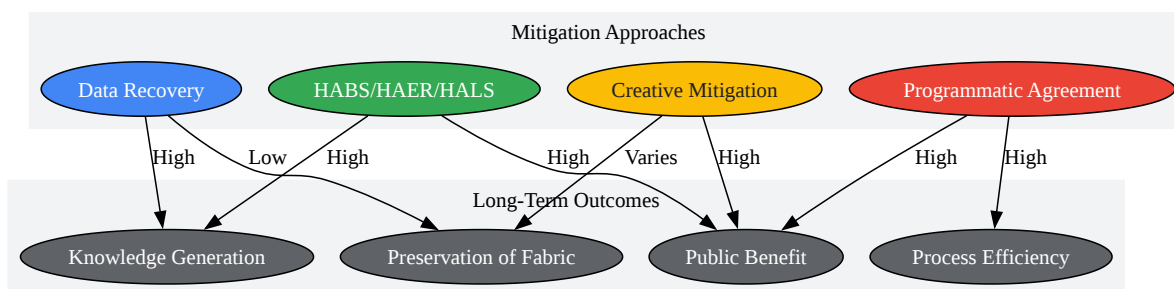
Visualizing the Mitigation Process

The following diagrams, created using the DOT language, illustrate key workflows and relationships in the assessment of mitigation measures.



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Workflow for Assessing Long-Term Mitigation Success.



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Comparative Strengths of Mitigation Approaches.

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